Technical Guide: Structural Elucidation of 2-Iodo-4-methyl-6-nitroaniline

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Compound of Interest

Compound Name:	*2-Iodo-4-methyl-6-nitroaniline*
CAS No.:	*123158-77-0*
Cat. No.:	*B181088*

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Executive Summary & Chemical Context

2-Iodo-4-methyl-6-nitroaniline is a highly functionalized aromatic intermediate often utilized in the synthesis of complex azo dyes and pharmaceutical kinase inhibitors. Its structural integrity is defined by the "push-pull" electronic relationship between the electron-donating amine (

) and the electron-withdrawing nitro (

) group, modulated sterically and electronically by the bulky iodine atom.

The primary challenge in characterizing this molecule is distinguishing it from its potential regioisomers (e.g., 4-iodo-2-methyl-6-nitroaniline) generated during non-selective halogenation. This guide establishes a self-validating analytical workflow to confirm the 2,4,6-substitution pattern.

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Attribute	Specification
IUPAC Name	2-Iodo-4-methyl-6-nitroaniline
CAS Registry	123158-77-0
Molecular Formula	
Molecular Weight	278.05 g/mol
Key Features	Meta-coupled aromatic protons; Intramolecular H-bond (NH...O)

Synthetic Origin & Impurity Profile

To understand the elucidation strategy, one must understand the genesis of the molecule. The most common synthetic route involves the electrophilic iodination of 4-methyl-2-nitroaniline.

Synthesis Logic

The amino group (

) is the strongest directing group (ortho/para director).

- Position 1: Amine
- Position 4: Blocked by Methyl (

)
- Position 6: Blocked by Nitro (

)
- Position 2:Open (Target)

Consequently, the iodine is directed to position 2. However, over-iodination or starting material impurities can lead to specific byproducts.

Impurity Tracking Table

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Impurity Type	Structure / Origin	Detection Marker
Starting Material	4-Methyl-2-nitroaniline	Loss of Iodine isotope pattern in MS; Proton at C2 in NMR.
Regioisomer	4-Iodo-2-methyl-6-nitroaniline	Different coupling constants (ortho vs meta); NOE pattern changes.
Di-iodo Species	2,? -Diiodo variants	Mass shift (+126 Da); Loss of aromatic proton signal.

Structural Elucidation Workflow

The following protocol outlines the step-by-step confirmation of the structure.

Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and presence of Iodine.

- Method: ESI+ or APCI+.
- Diagnostic Criteria:
  - Molecular Ion (
    ): 278.94 (approx).
  - Iodine Signature: Iodine is monoisotopic (
). Unlike Chlorine or Bromine, it does not show an M+2 peak.
  - Fragmentation: Look for a loss of 127 Da (
) or 17 Da (
    from nitro/ortho effect).

Nuclear Magnetic Resonance (NMR)

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This is the definitive method for regiochemistry.

H NMR Analysis (DMSO-

)

The molecule possesses a

symmetry (asymmetric).

- Amine (

  ): Broad singlet,

  ppm. Downfield due to intramolecular H-bonding with the ortho-nitro group.
- Methyl (

  ): Singlet,

  ppm.
- Aromatic Protons (The Critical Proof):
  - We expect two aromatic protons: H3 and H5.
  - H3 and H5 are meta to each other (separated by the methyl group).
  - Pattern: Two doublets with a coupling constant (

) of 1.5 – 2.5 Hz (Typical meta-coupling).
  - Contrast: If the iodine were at position 3 (unlikely), H5 and H6 (if nitro moved) would show ortho-coupling (

    Hz).

NOE (Nuclear Overhauser Effect) Logic

To distinguish between the target and potential isomers, perform 1D-NOESY experiments.

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- Irradiate Methyl Group (

  ):

  - Result: Enhancement of both aromatic signals (H3 and H5).
  - Conclusion: The methyl group is flanked by two protons. This confirms the 4-methyl placement between two protons.

- Irradiate Amine Protons (

  ):

  - Result:NO enhancement of aromatic ring protons.
  - Conclusion: The amine is flanked by "non-proton" substituents (Iodine at C2 and Nitro at C6).
  - Counter-Scenario: If the starting material (4-methyl-2-nitroaniline) were present, irradiating the amine would enhance the proton at C6 (or C2 depending on numbering), indicating a missing substituent.

Infrared Spectroscopy (FT-IR)

- Asymmetric

  Stretch:

  .

- Symmetric

  Stretch:

  .

- Stretches: Doublet around

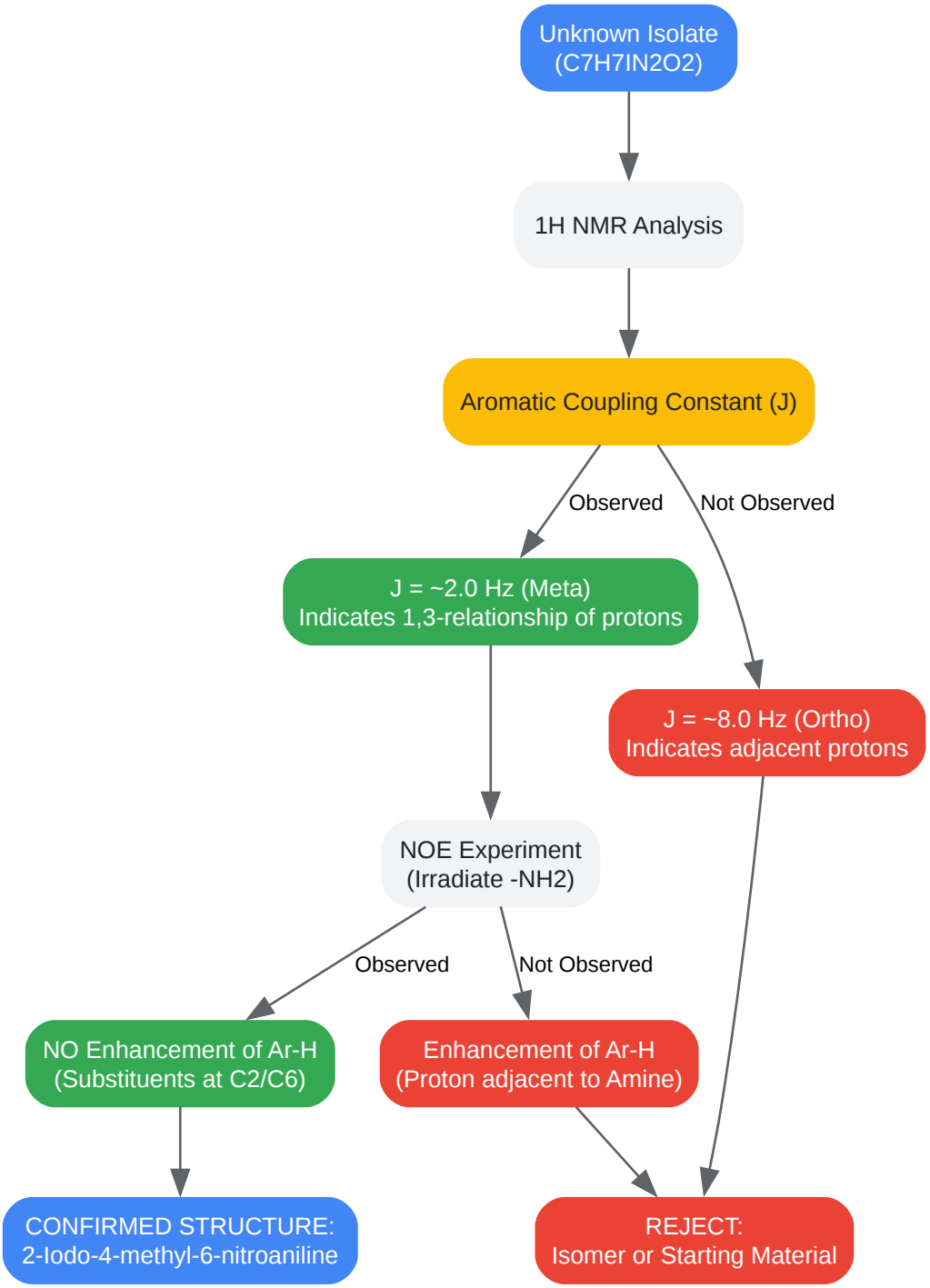
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- C-I Stretch: Weak band often obscured in the fingerprint region (

), but absence of C-Cl/C-Br patterns supports the assignment.

Visualized Elucidation Logic

The following diagram illustrates the logical flow for confirming the position of the Iodine atom using NMR data.



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Figure 1: Decision tree for confirming the regiochemistry of **2-iodo-4-methyl-6-nitroaniline** via NMR coupling constants and NOE interactions.

Experimental Protocol: Isolation & Characterization

Materials[3][4][5][6][7][8][9]

- Precursor: 4-Methyl-2-nitroaniline (Commercial Grade).
- Reagents: Iodine Monochloride (ICl), Acetic Acid, Sodium Acetate.
- Solvents: DMSO-

  (for NMR), Methanol (LCMS grade).

Synthesis & Isolation Steps

- Dissolution: Dissolve 4-methyl-2-nitroaniline (1.0 eq) in Glacial Acetic Acid.
- Iodination: Add ICl (1.1 eq) dropwise at room temperature. The amino group activates the ring sufficiently; heat is rarely required and may promote di-iodination.
- Quenching: Pour reaction mixture into ice water containing Sodium Bisulfite (to reduce unreacted iodine).
- Filtration: Collect the precipitate (Target Compound) by vacuum filtration.
- Recrystallization: Purify using Ethanol/Water to remove trace starting material.

Characterization Checklist

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Technique	Parameter	Acceptance Criteria
HPLC	Purity (Area %)	> 98.0%
1H NMR	Integral Ratio	Methyl (3H) : Ar-H (1H) : Ar-H (1H) : NH2 (2H)
1H NMR	Coupling	
Melting Point	Range	Distinct from precursor ( ); Target (predicted)

References

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